

Pyridone 6 stability storage temperature handling

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Compound Focus: Pyridone 6

CAS No.: 457081-03-7

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Pyridone 6 Handling & Stability Guide

Property	Specification
Storage Temperature (Powder)	-20°C [1] [2]
Purity	≥98% (HPLC) [1]
Molecular Weight	309.34 g/mol [1] [2]
Molecular Formula	C18H16FN3O [1] [2]
Solubility (DMSO)	~30 mg/mL (~100 mM) [1]
Solubility (Ethanol)	~15 mg/mL (~50 mM) [1]
Stock Solution Stability	Stable for short-term (weeks) at -20°C or lower; avoid repeated freeze-thaw cycles [2].

Frequently Asked Questions (FAQs)

Q1: What is the correct long-term storage condition for Pyridone 6? Store the solid, powdered compound at **-20°C** [1] [2]. This temperature helps maintain the chemical integrity and stated purity ($\geq 98\%$) of the product over time [1].

Q2: How should I prepare a stock solution of Pyridone 6, and how stable is it? **Pyridone 6** is highly soluble in **DMSO**, with a maximum solubility of approximately **100 mM** (about 31 mg/mL) [1].

- **Preparation:** Dissolve the powder in sterile, anhydrous DMSO to your desired concentration (e.g., 10-50 mM).
- **Storage & Stability:** Aliquot the stock solution into single-use volumes and store it at **-80°C for long-term stability (over one year)**. For short-term use (several weeks), storage at **-20°C** is acceptable [2].
- **Handling Tip:** Avoid repeated freezing and thawing of the stock solution. Using single-use aliquots prevents degradation from moisture and temperature cycles, ensuring consistent experimental results.

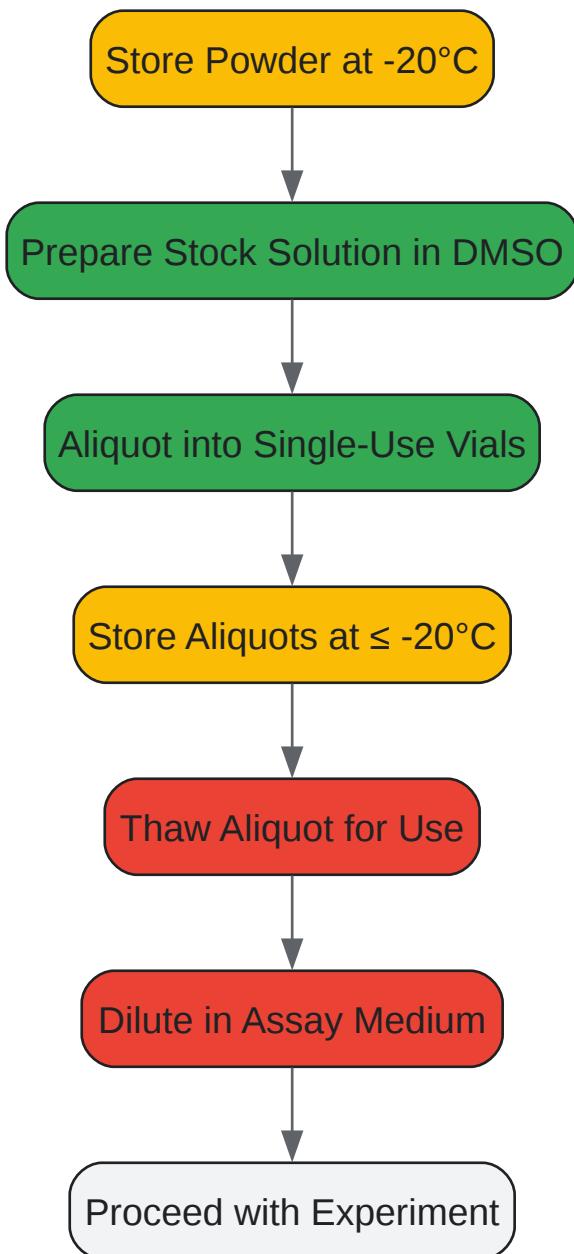
Q3: My Pyridone 6 solution appears cloudy or has precipitated. What should I do? Cloudiness or precipitation indicates that the compound may have come out of solution.

- **Re-solubilization:** Briefly sonicate (using a water bath sonicator) the solution. Sonication is recommended to help dissolve the compound [2].
- **Check Concentration:** Ensure your solution is not exceeding the solubility limits in your solvent (see table above). If working with a high concentration, dilute it with fresh solvent and sonicate again.

Q4: I am planning an in vivo experiment. What is a suitable vehicle formulation for administering Pyridone 6? For animal studies, a common formulation is to first prepare a concentrated stock in 100% DMSO, then dilute it in a saline/PBS solution containing PEG300 and Tween 80. One referenced formulation is: **10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline** [2]. This formulation can achieve a working concentration of 2 mg/mL (6.47 mM). Always prepare the solution immediately before use and clarify it if necessary [2].

Experimental Workflow for Handling Pyridone 6

The diagram below outlines the key steps for properly handling **Pyridone 6** in the lab, from storage to use in an experiment.



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Troubleshooting Common Issues

Problem	Possible Cause	Suggested Solution
Unexpectedly low biological activity	Degraded compound from improper storage or old stock solution.	Use a fresh aliquot; confirm storage temperature is -20°C or lower [1] [2].
Precipitation in assay buffer	Low aqueous solubility after dilution from DMSO stock.	Ensure final DMSO concentration is tolerated by cells (typically <0.5%); sonicate mixture if needed [2].
Inconsistent results between experiments	Repeated freeze-thaw cycles of stock solution leading to variable concentration.	Adopt the practice of making and using single-use aliquots [2].

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References

1. Pyridone 6 | JAK [tocris.com]
2. Pyridone 6 | Tyrosine Kinases | JAK [targetmol.com]

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